

An In-depth Technical Guide to Dicyclopentylmethoxysilane: Molecular Structure, Weight, and Synthesis

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Compound of Interest

Compound Name: *Dicyclopentylmethoxysilane*

Cat. No.: *B162888*

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Dicyclopentylmethoxysilane is an organosilicon compound with significant applications in industrial catalysis, particularly as an external electron donor in Ziegler-Natta catalysts for polypropylene polymerization.^[1] Its molecular architecture, featuring two bulky cyclopentyl groups and two methoxy groups attached to a central silicon atom, imparts unique steric and electronic properties.^[2] This guide provides a detailed overview of its molecular structure, weight, and the experimental protocols for its synthesis and characterization.

Molecular Structure and Properties

Dicyclopentylmethoxysilane is a colorless, transparent liquid.^[1] The central silicon atom is bonded to two cyclopentyl rings and two methoxy groups.

Chemical Identifiers:

- IUPAC Name: dicyclopentyl(dimethoxy)silane^[3]
- SMILES: CO--INVALID-LINK--(C1CCCC1)C1CCCC1^[4]
- InChI Key: JWCYDYZLEAQGJJ-UHFFFAOYSA-N

The molecular formula for **Dicyclopentylmethoxysilane** is C₁₂H₂₄O₂Si.^{[3][4][5][6][7][8][9]}

Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The table below details the calculation for **Dicyclopentylmethoxysilane**.

Constituent Element	Symbol	Atomic Weight (g/mol)	Count	Total Weight (g/mol)
Carbon	C	12.011	12	144.132
Hydrogen	H	1.008	24	24.192
Oxygen	O	15.999	2	31.998
Silicon	Si	28.085	1	28.085
Total Molecular Weight		228.407		

The calculated molecular weight is approximately 228.41 g/mol , which aligns with values provided by various chemical suppliers.[4]

Experimental Protocols

The synthesis of **Dicyclopentylmethoxysilane** is primarily achieved through two main methods involving a Grignard reagent.[2]

1. Synthesis from Tetramethoxysilane

This method involves the reaction of a cyclopentyl magnesium halide (a Grignard reagent) with tetramethoxysilane.[2][10]

- Reaction: Approximately two moles of the cyclopentyl magnesium halide are reacted with one mole of tetramethoxysilane.[2][10]
- Solvent: The reaction is typically carried out in an organic solvent such as tetrahydrofuran, diethyl ether, or dibutyl ether.[2]
- Temperature: The reaction temperature is maintained in the range of 20 to 100°C.[2]

- Work-up: Upon completion of the reaction, the precipitated magnesium salts are removed by filtration. The solvent is then removed from the filtrate by distillation to yield the crude product.[2][10]
- Purification: The crude product is purified by distillation under reduced pressure.[2][10]

2. Synthesis from Tetrahalosilanes

This alternative synthesis route starts with a silicon halide, such as tetrachlorosilane.[2]

- Grignard Reaction: A Grignard reagent, such as cyclopentylmagnesium chloride, is reacted with the tetrahalosilane. This reaction forms the intermediate, Dicyclopentyldichlorosilane.[2]
- Methanolysis: The Dicyclopentyldichlorosilane intermediate then undergoes methanolysis. This is achieved by reacting it with an excess of methanol (more than two moles of methanol per mole of the silane intermediate).[2]
- Conversion: The methanol displaces the two chlorine atoms, forming two methoxy groups attached to the silicon atom and hydrogen chloride as a byproduct, yielding the final **Dicyclopentyldimethoxysilane** product.[2]

Analytical Characterization

To ensure the purity and confirm the structure of the synthesized **Dicyclopentyldimethoxysilane**, several analytical techniques are employed.[2]

- Gas Chromatography (GC): This is a primary method used to assess the purity of the final product and to monitor the progress of the synthesis reaction.[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H-NMR spectroscopy is utilized to confirm the molecular structure of the compound.[2][10]
- Infrared (IR) Spectroscopy: IR spectroscopy provides information about the functional groups present in the molecule and is used for identification purposes.[2][10]
- Mass Spectrometry (MS): Gas chromatography-mass spectrometry (GC-MS) can be used to determine the molecular weight of the compound.[10]

Logical Workflow for Synthesis and Analysis

The following diagram illustrates the general workflow for the synthesis and subsequent analysis of **Dicyclopentyldimethoxysilane**.



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Synthesis and Analysis Workflow

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References

- 1. nbino.com [nbino.com]
- 2. Dicyclopentyl(dimethoxy)silane|99%+|CAS 126990-35-0 [benchchem.com]
- 3. Cyclopentane, 1,1'-(dimethoxysilylene)bis- | C12H24O2Si | CID 9794573 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Dicyclopentyl(dimethoxy)silane 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 5. Dicyclopentyldimethoxysilane (D-Donor) - IOTA CORPORATION LTD. [iotachem.com]
- 6. Dicyclopentyldimethoxysilane (Donor-D) | CAS 126990-35-0 | Donor Silanes | Organosilane | SiSiB SILANES [powerchemcorp.com]
- 7. echemi.com [echemi.com]
- 8. dicyclopentyldimethoxysilane | 126990-35-0 [chemnet.com]
- 9. Dimethoxydicyclopentylsilane | 126990-35-0 [chemicalbook.com]
- 10. EP0460590A1 - Dicyclopentyldialkoxy silanes - Google Patents [patents.google.com]
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